

Measuring STING Agonist-7 Target Engagement: In Vitro Assays

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Compound of Interest

Compound Name: *STING agonist-7*

Cat. No.: *B12409850*

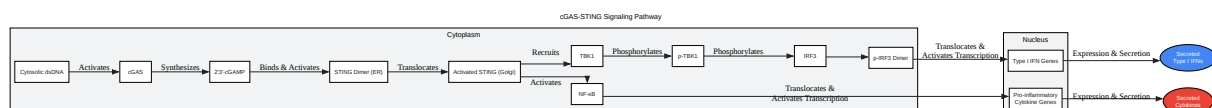
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Application Notes and Protocols for Researchers

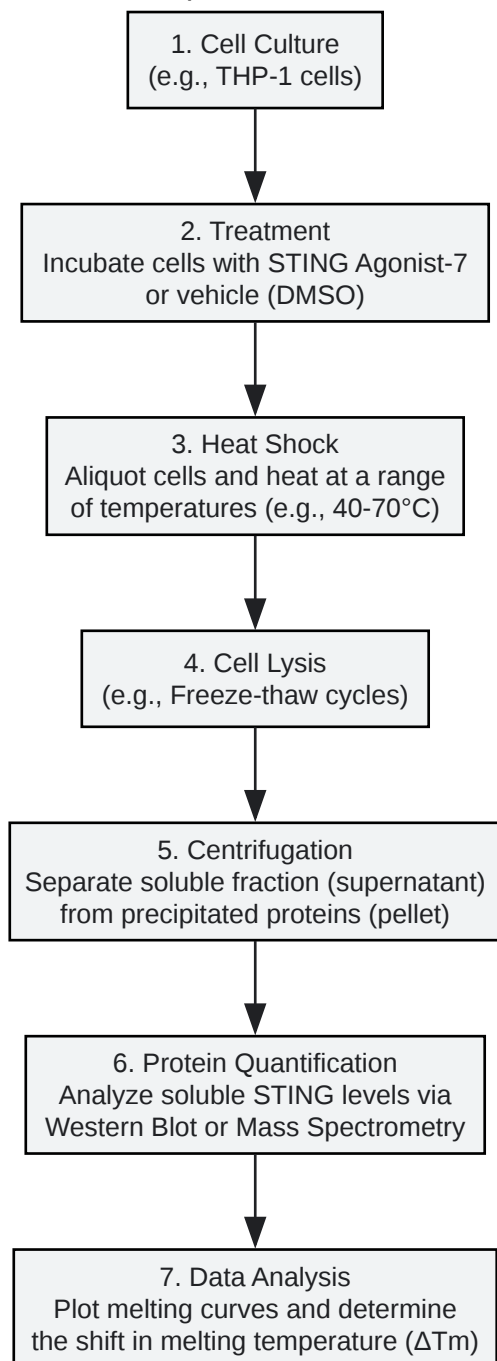
These application notes provide detailed protocols for a suite of in vitro assays designed to measure the direct binding and functional cellular engagement of a novel STING (Stimulator of Interferon Genes) agonist, designated **STING Agonist-7**. These assays are essential for characterizing the potency and mechanism of action of new therapeutic candidates targeting the STING pathway.

The STING Signaling Pathway

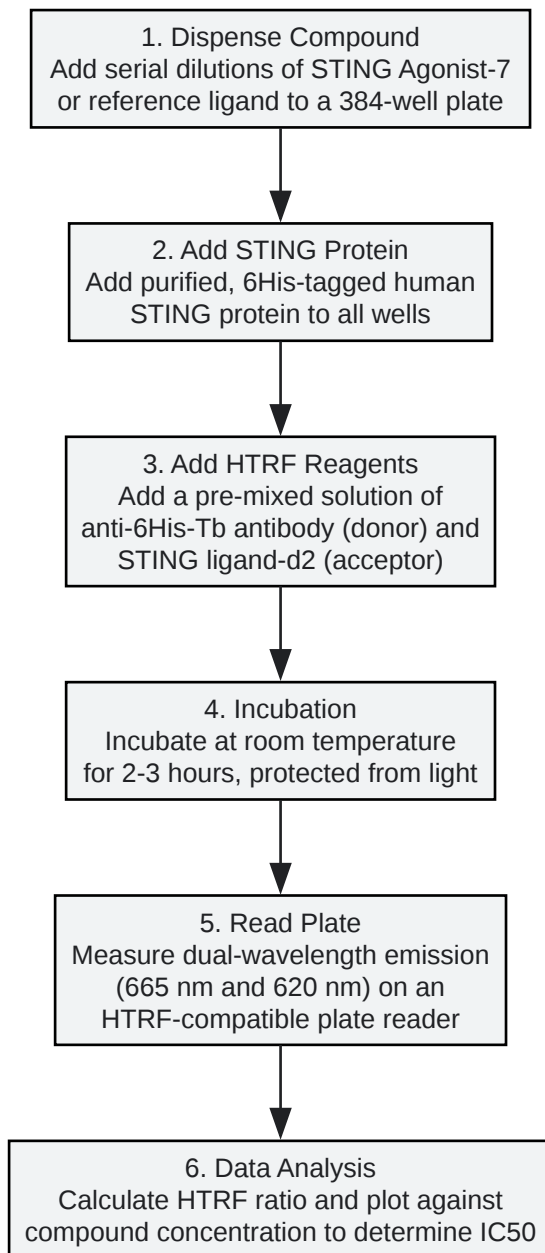
The STING pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA, which can originate from pathogens or damaged host cells.[1][2] Upon activation by its ligand, cyclic GMP-AMP (cGAMP), STING translocates from the endoplasmic reticulum (ER) to the Golgi apparatus.[3][4][5] This initiates a signaling cascade involving TANK-binding kinase 1 (TBK1), leading to the phosphorylation and activation of the transcription factor IRF3 (Interferon Regulatory Factor 3). Activated IRF3 translocates to the nucleus to drive the expression of Type I interferons (IFN-I) and other inflammatory cytokines, mounting an anti-viral or anti-tumor immune response.



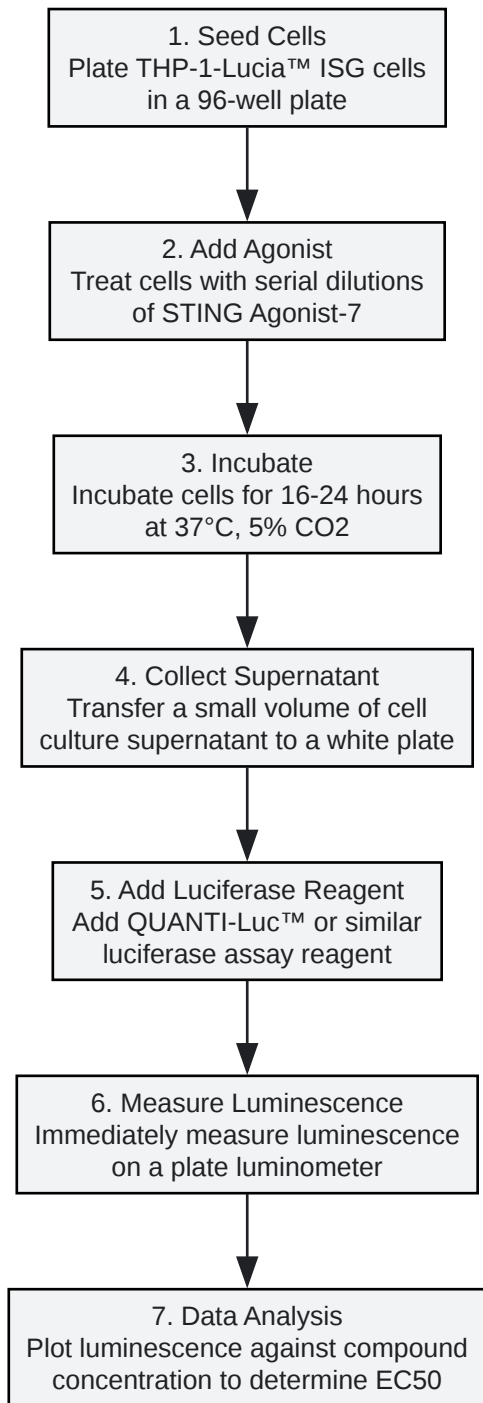
CETSA Experimental Workflow



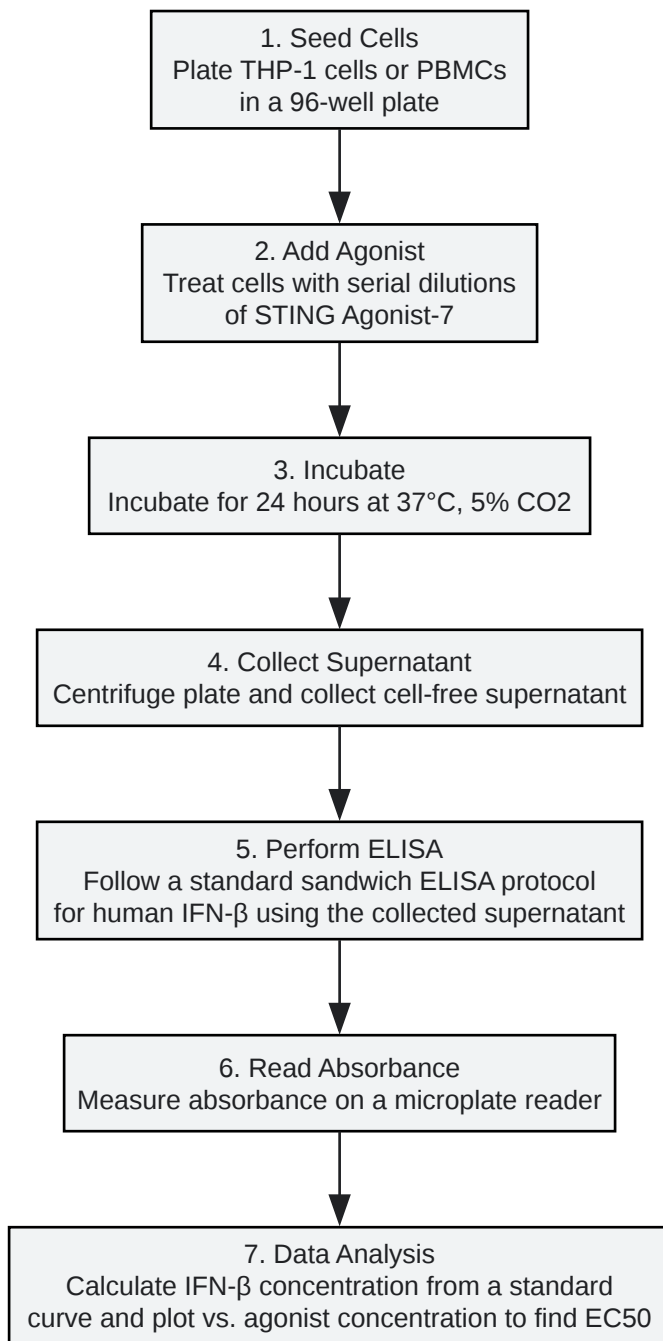
HTRF Competitive Binding Assay Workflow



ISG-Luciferase Reporter Assay Workflow



IFN-β ELISA Workflow



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References

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